

Application of DP2/CRTH2 Antibodies in Immunohistochemistry: A Detailed Guide for Researchers

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This document provides detailed application notes and protocols for the use of DP2 (also known as CRTH2) antibodies in immunohistochemistry (IHC). It is intended for researchers, scientists, and drug development professionals engaged in studies where the localization and quantification of the DP2 receptor are critical.

The prostaglandin D2 receptor 2 (DP2 or CRTH2) is a G protein-coupled receptor that plays a significant role in allergic inflammation and immune responses.^{[1][2]} Its expression is predominantly found on Th2 cells, eosinophils, and basophils, making it a key target for research in asthma, allergic rhinitis, and atopic dermatitis.^{[1][2][3]} Immunohistochemistry is a powerful technique to visualize the distribution of DP2 in tissue sections, providing valuable insights into its role in various physiological and pathological processes.

Data Presentation: DP2/CRTH2 Expression in Human Tissues

The following table summarizes the expression of DP2/CRTH2 in various human tissues as determined by immunohistochemistry and other methods. This data provides a reference for expected staining patterns and can aid in the selection of appropriate positive and negative control tissues.

Tissue/Cell Type	Expression Level	Method	Reference
Immune Cells			
Th2 Lymphocytes	High	Flow Cytometry, IHC	[4]
Eosinophils	High	Flow Cytometry, IHC	[4]
Basophils	High	Flow Cytometry	[4]
Mast Cells (Nasal Polyps)	~34% of mast cells	Immunohistochemistry	[5]
Innate Lymphoid Cells type 2 (ILC2s)	Positive	Flow Cytometry	[6]
Monocytes	Positive	Flow Cytometry, mRNA	[4]
Dendritic Cells	Positive	Flow Cytometry, mRNA	[4]
Th1 Lymphocytes	Negative	Flow Cytometry, mRNA	[4]
B Lymphocytes	Negative	Flow Cytometry, mRNA	[4]
NK Cells	Negative	Flow Cytometry, mRNA	[4]
Neutrophils	Negative	mRNA	[4]
Other Tissues			
Bronchial Epithelium	Positive	Immunostaining	[4]
Macrophages	Positive	Flow Cytometry, IHC	[4]

Signaling Pathway of DP2/CRTH2

Activation of the DP2 receptor by its ligand, prostaglandin D2 (PGD2), triggers a cascade of intracellular events primarily through G α i proteins. This leads to the inhibition of adenylyl

cyclase, a decrease in intracellular cAMP levels, and the mobilization of intracellular calcium.[5] These signaling events ultimately result in various cellular responses, including chemotaxis, cytokine release, and cell activation, which are central to the pro-inflammatory functions of DP2.



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DP2/CRTH2 Signaling Pathway

Experimental Protocols

Immunohistochemistry Staining of DP2/CRTH2 in Paraffin-Embedded Tissues

This protocol provides a general guideline for the immunohistochemical staining of DP2/CRTH2 in formalin-fixed, paraffin-embedded (FFPE) tissue sections. Optimization of parameters such as antibody concentration and incubation times may be required for specific antibodies and tissue types.

Materials:

- DP2/CRTH2 primary antibody (see table of commercial antibodies below)
- Biotinylated secondary antibody
- Streptavidin-HRP conjugate
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Xylene
- Ethanol (100%, 95%, 70%)

- Deionized or distilled water
- Phosphate Buffered Saline (PBS)
- Antigen retrieval solution (e.g., citrate buffer, pH 6.0)
- Blocking solution (e.g., 5% normal goat serum in PBS)
- Mounting medium
- Cover slips
- Microscope slides

Procedure:

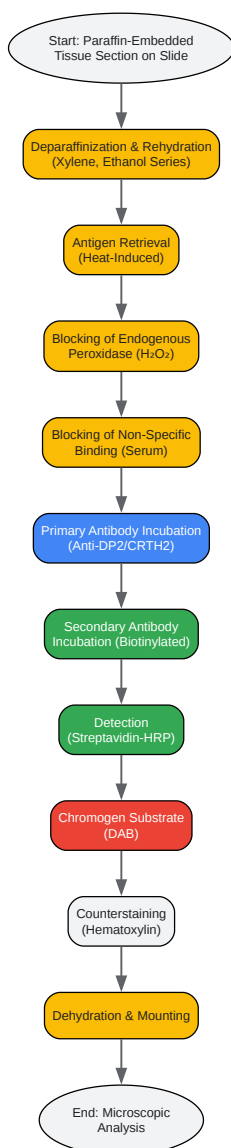
- Deparaffinization and Rehydration:
 - Immerse slides in xylene for 2 x 5 minutes.
 - Immerse slides in 100% ethanol for 2 x 2 minutes.
 - Immerse slides in 95% ethanol for 2 minutes.
 - Immerse slides in 70% ethanol for 2 minutes.
 - Rinse slides in distilled water for 5 minutes.
- Antigen Retrieval:
 - Immerse slides in a container with antigen retrieval solution.
 - Heat the solution to 95-100°C in a water bath or steamer for 20-30 minutes.
 - Allow the slides to cool in the solution for 20 minutes at room temperature.
 - Rinse slides with PBS.
- Blocking Endogenous Peroxidase:

- Incubate slides with 3% hydrogen peroxide in methanol for 10-15 minutes to block endogenous peroxidase activity.
- Rinse with PBS.
- Blocking Non-Specific Binding:
 - Incubate slides with the blocking solution for 30-60 minutes at room temperature in a humidified chamber.
- Primary Antibody Incubation:
 - Dilute the primary DP2/CRTH2 antibody to its optimal concentration in a suitable antibody diluent.
 - Apply the diluted primary antibody to the tissue sections and incubate overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:
 - Rinse slides with PBS (3 x 5 minutes).
 - Apply the biotinylated secondary antibody and incubate for 30-60 minutes at room temperature.
- Detection:
 - Rinse slides with PBS (3 x 5 minutes).
 - Apply the streptavidin-HRP conjugate and incubate for 30 minutes at room temperature.
 - Rinse slides with PBS (3 x 5 minutes).
- Chromogenic Development:
 - Prepare the DAB substrate solution according to the manufacturer's instructions.
 - Apply the DAB solution to the tissue sections and monitor for color development (typically 2-10 minutes).

- Stop the reaction by rinsing with distilled water.
- Counterstaining:
 - Counterstain with hematoxylin for 30-60 seconds.
 - "Blue" the sections in running tap water or a bluing agent.
- Dehydration and Mounting:
 - Dehydrate the sections through graded ethanol solutions (70%, 95%, 100%).
 - Clear in xylene.
 - Mount with a permanent mounting medium and a coverslip.

Immunohistochemistry Workflow

The following diagram illustrates the key steps in a typical immunohistochemistry experiment for the detection of DP2/CRTH2 in paraffin-embedded tissue.



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Immunohistochemistry Workflow

Commercial DP2/CRTH2 Antibodies for Immunohistochemistry

A variety of commercially available antibodies can be used for the detection of DP2/CRTH2 in IHC. The table below provides a comparison of some of these antibodies. Researchers should always consult the manufacturer's datasheet for the most up-to-date information and validation data.

Product Name	Supplier	Clonality	Host	Reactivity	Applications
DP2 Antibody (C-5)	Santa Cruz Biotechnology	Monoclonal	Mouse	Human, Mouse, Rat	WB, IP, IF, IHC(P), ELISA
Anti-CRTH2 antibody (ab150632)	Abcam	Polyclonal	Rabbit	Human	ICC, IHC-P
CRTH2/DP2 Receptor (C-Term) Polyclonal Antibody	Cayman Chemical	Polyclonal	Rabbit	Human, Mouse, Rat	WB, ICC
Rabbit Anti-CRTH2 Antibody	United States Biological	Polyclonal	Rabbit	Human, Monkey	IHC

Note: The performance of an antibody can vary depending on the experimental conditions. It is crucial to validate the antibody in your specific application and with your tissues of interest.

Conclusion

The use of DP2/CRTH2 antibodies in immunohistochemistry is a valuable tool for elucidating the role of this receptor in health and disease. By following established protocols and carefully selecting and validating antibodies, researchers can obtain reliable and reproducible data on the tissue distribution and cellular localization of DP2. This information is essential for advancing our understanding of allergic and inflammatory diseases and for the development of novel therapeutic strategies targeting the DP2 pathway.

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References

- 1. Prostaglandin DP2 receptor - Wikipedia [en.wikipedia.org]
- 2. Targeting the PGD2/CRT2/DP1 Signaling Pathway in Asthma and Allergic Disease: Current Status and Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. IHC-P protocols | Abcam [abcam.com]
- 4. Fluorescent IHC Protocol: Paraffin-embedded Tissue Sections: R&D Systems [rndsystems.com]
- 5. Expression of DP2 (CRT2), a Prostaglandin D2 Receptor, in Human Mast Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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